

3-Chloro-4-fluoro-5-methoxyphenylboronic acid solubility data

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Compound of Interest

Compound Name: 3-Chloro-4-fluoro-5-methoxyphenylboronic acid

CAS No.: 1379466-82-6

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An In-depth Technical Guide to the Solubility of **3-Chloro-4-fluoro-5-methoxyphenylboronic Acid**

Introduction: Contextualizing a Key Synthetic Building Block

3-Chloro-4-fluoro-5-methoxyphenylboronic acid is a substituted arylboronic acid, a class of compounds that has become indispensable in modern organic synthesis and drug discovery. Its primary utility lies in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a powerful method for constructing carbon-carbon bonds. The solubility of this reagent is a critical, yet often overlooked, parameter that dictates its handling, reaction efficiency, purification, and formulation potential. Understanding and quantifying its solubility is paramount for process optimization, reaction kinetics modeling, and ensuring reproducibility in both research and manufacturing settings.

This guide provides a comprehensive framework for researchers, chemists, and drug development professionals to understand the factors governing the solubility of **3-Chloro-4-**

fluoro-5-methoxyphenylboronic acid, and to design robust experimental protocols for its accurate determination. While specific solubility data for this exact molecule is not readily available in public literature, this document synthesizes established principles from closely related analogues to provide a predictive and practical guide.

Physicochemical Properties: A Predictive Overview

A molecule's solubility is intrinsically linked to its structural and electronic properties. For **3-Chloro-4-fluoro-5-methoxyphenylboronic acid**, the key features are:

Property	Value / Descriptor	Influence on Solubility
Molecular Formula	C ₇ H ₇ BClFO ₃	-
Molecular Weight	204.39 g/mol	Higher molecular weight can correlate with lower solubility.
Substituents	Chloro (Cl), Fluoro (F), Methoxy (OCH ₃)	These groups impart a mix of hydrophobicity (Cl, F) and potential for hydrogen bonding (O in OCH ₃), creating a complex solubility profile. Their electronic effects also influence the acidity of the boronic acid group.
Predicted pKa	~8.0 - 9.0	The acidity of the boronic acid moiety is crucial for its aqueous solubility, which increases significantly above its pKa as the anionic boronate species is formed.
Predicted logP	~1.5 - 2.5	This value suggests moderate lipophilicity, indicating a preference for organic solvents over water.

Note: Predicted pKa and logP values are estimates based on common computational models and related structures. Experimental determination is required for definitive values.

Part 1: The Core Challenge in Boronic Acid Solubility Determination

The primary obstacle in accurately measuring the solubility of arylboronic acids is their propensity to undergo dehydration to form cyclic anhydrides known as boroxines.[1][2] This equilibrium is often thermally induced but can also be influenced by the solvent environment.

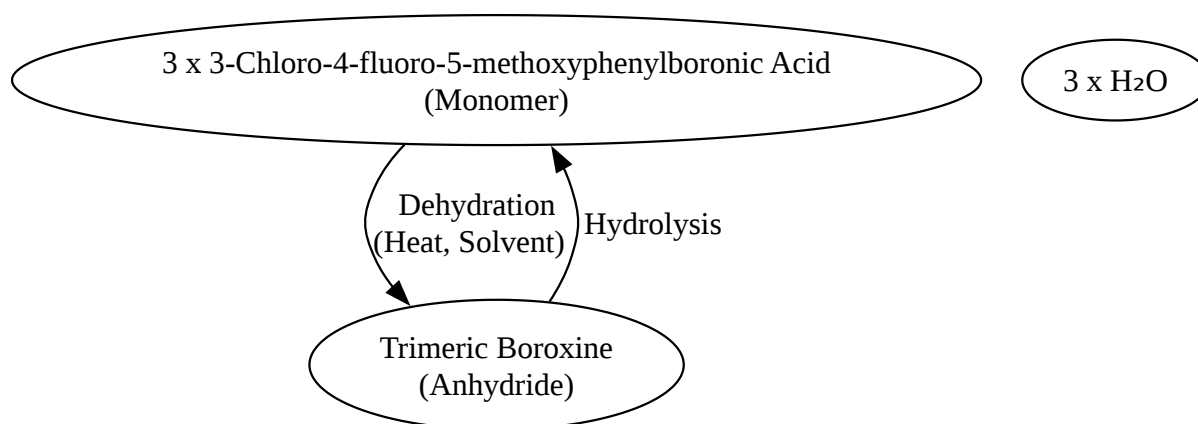


Fig. 1: Reversible dehydration of boronic acid to its less soluble boroxine.

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This dehydration process is problematic for several reasons:

- **Discrepant Data:** The boroxine is typically much less soluble than the parent boronic acid, leading to inconsistent and irreproducible solubility measurements if the equilibrium is not controlled.[2]
- **Irreversible Transformation:** Under heating, the condensation can become an irreversible process, meaning the measured solubility is not of the intended compound.[1]

- Analytical Complexity: The presence of multiple species (monomer, trimer, water) in solution complicates analysis.

Therefore, any robust solubility determination protocol must be designed to minimize boroxine formation or to account for its presence.

Part 2: A Practical Guide to Experimental Solubility Determination

Given the lack of pre-existing data, an experimental approach is necessary. The following sections outline a scientifically sound workflow for determining the solubility of **3-Chloro-4-fluoro-5-methoxyphenylboronic acid**.

Strategic Solvent Selection

The choice of solvent is critical for both synthetic applications and potential formulation. A diverse panel of solvents should be screened to build a comprehensive solubility profile.

Solvent Class	Recommended Solvents	Rationale & Expected Solubility
Ethers	Tetrahydrofuran (THF), 2-Methyl-THF, Dioxane	Often used in Suzuki-Miyaura couplings. Phenylboronic acids generally show high solubility in ethers.[2][3]
Ketones	Acetone, 3-Pentanone	Good solvating power for boronic acids.[2][3]
Aprotic Polar	Acetonitrile (MeCN), Dimethylformamide (DMF)	Common reaction solvents; high solubility is expected.
Hydrocarbons	Toluene, Methylcyclohexane	Lower polarity solvents. Solubility is expected to be very low, but important for defining the non-polar limit.[2][3]
Chloroalkanes	Dichloromethane (DCM), Chloroform	Moderate solubility is typical for many phenylboronic acids.[2][3]
Aqueous	Water, Phosphate Buffered Saline (PBS) pH 7.4	Crucial for understanding environmental fate and for pharmaceutical applications. Low intrinsic solubility is expected.

Recommended Methodology: The Dynamic (Polythermal) Method

The dynamic method is a reliable technique for determining the temperature-dependent solubility of compounds like boronic acids that are prone to degradation.[1][2] It involves heating a slurry of known composition and detecting the precise temperature at which the solid phase completely dissolves.

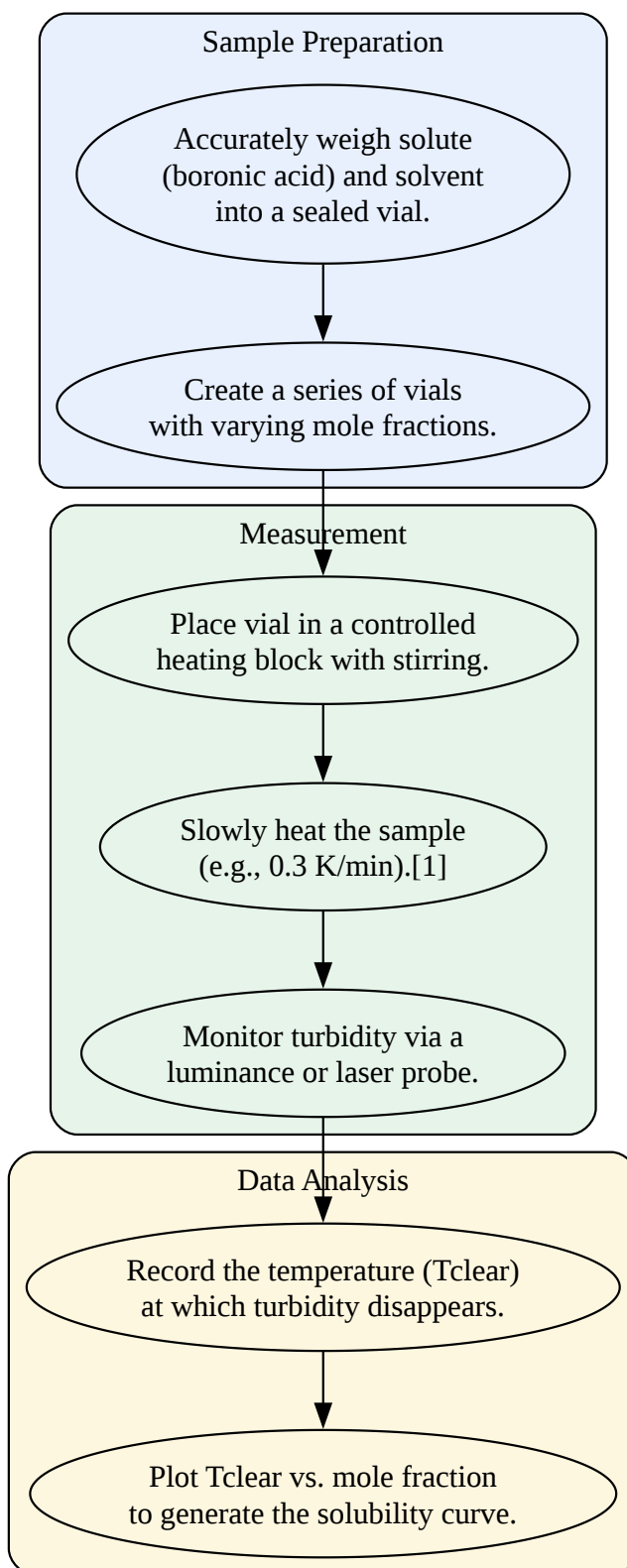


Fig. 2: Experimental workflow for dynamic solubility determination.

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Step-by-Step Protocol:

- **Preparation:** Prepare a series of samples of known composition by accurately weighing the boronic acid and the chosen solvent into sealed, optically clear vials. The accuracy should be to at least 0.0002 mole fraction.^[1]
- **Heating & Stirring:** Place the vial in a programmable heating block equipped with a magnetic stirrer. Stir the biphasic sample rigorously to ensure intimate contact between the solid and liquid phases.
- **Controlled Heating:** Heat the sample at a very slow, controlled rate (e.g., 0.3 K/h or 0.3 K/min) to maintain thermal equilibrium.^[1]
- **Turbidity Detection:** Monitor the sample's turbidity by passing a light beam through it and measuring the intensity with a luminance probe or photodiode.
- **Endpoint Determination:** The temperature at which the last solid particles dissolve, marked by a sharp increase in light transmittance (disappearance of turbidity), is recorded as the equilibrium solubility temperature for that specific composition.
- **Data Compilation:** Repeat this process for each sample to construct a solubility curve (temperature vs. concentration).

Causality Behind Experimental Choices:

- **Sealed Vials:** Prevents solvent evaporation, which would change the composition of the sample.
- **Slow Heating Rate:** Ensures that the system remains at or near thermodynamic equilibrium, which is crucial for accurate data. A fast heating rate would lead to an overestimation of the solubility temperature.
- **Vigorous Stirring:** Prevents settling of the solid and ensures that the dissolution rate is not limited by mass transfer.

Complementary Methodology: Isothermal Shake-Flask

For applications requiring a precise solubility value at a single temperature (e.g., room temperature), the isothermal shake-flask method is the gold standard.

- **Equilibration:** Add an excess of the boronic acid to the chosen solvent in a sealed vial.
- **Agitation:** Agitate the vial at a constant, controlled temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Allow the suspension to settle, or centrifuge/filter the sample to separate the saturated supernatant from the excess solid. A syringe filter (e.g., 0.22 µm PTFE) is effective.
- **Quantification:** Accurately dilute the saturated supernatant and analyze its concentration using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).

Part 3: Modulating and Predicting Solubility

The Impact of Substituents

The solubility of **3-Chloro-4-fluoro-5-methoxyphenylboronic acid** is a composite of the effects of its substituents:

- **Chloro (Cl) and Fluoro (F):** These halogens are electron-withdrawing and increase the lipophilicity of the molecule. The presence of fluorine, in particular, can lead to unique intermolecular interactions.^[4]
- **Methoxy (OCH₃):** This is an electron-donating group. The oxygen atom can act as a hydrogen bond acceptor, potentially improving solubility in protic solvents.

The interplay of these groups—their positions and electronic natures—significantly impacts the crystal lattice energy of the solid and its interaction with solvent molecules, thereby defining its solubility.^[1]

Enhancing Solubility: Esterification

For many applications, particularly in organic synthesis, converting the boronic acid to a more stable and soluble boronic ester is a common and effective strategy. Pinacol esters are widely used for this purpose.

- **Increased Solubility:** Boronic esters, such as the pinacol derivative, are generally more soluble in organic solvents than their corresponding acids.[\[2\]](#)
- **Stability:** They are not susceptible to dehydration into boroxines, leading to more consistent behavior and a longer shelf life.
- **Reaction Compatibility:** They are highly effective reagents in Suzuki-Miyaura coupling reactions.[\[5\]](#)

Conclusion

While direct, published solubility data for **3-Chloro-4-fluoro-5-methoxyphenylboronic acid** is elusive, a thorough understanding of the behavior of arylboronic acids provides a clear path forward. The key challenges—namely the dehydration to boroxines—can be overcome with carefully designed experiments. The dynamic method offers a robust approach to generating reliable temperature-dependent solubility profiles, while the isothermal shake-flask method provides precise data for specific conditions. By applying these methodologies, researchers can generate the critical data needed to optimize synthetic processes, control crystallization, and advance drug development programs involving this versatile chemical building block.

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